

# Personal protective equipment for handling 1-Chlorohexane

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## Compound of Interest

Compound Name: 1-Chlorohexane

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## Essential Safety and Handling Guide for 1-Chlorohexane

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Chlorohexane** (CAS No. 544-10-5) in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

### I. Personal Protective Equipment (PPE)

When handling **1-Chlorohexane**, the following personal protective equipment is mandatory to prevent exposure.

Table 1: Required Personal Protective Equipment for **1-Chlorohexane**

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Face shield and safety glasses.[1] Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1]	Protects against splashes and vapors that can cause eye irritation.[2]
Skin Protection	Chemical-resistant gloves (inspected prior to use).[1] Impervious, flame-retardant, and antistatic protective clothing.[1]	Prevents skin contact, as 1-Chlorohexane may be harmful if absorbed through the skin and can cause irritation.[2]
Respiratory Protection	Use a full-face respirator with type ABEK (EN 14387) respirator cartridges where risk assessment shows it is appropriate.[1][3]	Protects against inhalation of vapors, which can be harmful and cause respiratory tract irritation.[2]

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **1-Chlorohexane**.

Table 2: Physical and Chemical Properties of **1-Chlorohexane**

Property	Value
Molecular Formula	$C_6H_{13}Cl$ [1]
Molecular Weight	120.62 g/mol [1][3][4]
Boiling Point	133-134 °C[3][5][6]
Melting Point	-94 °C[3][5][7]
Density	0.879 g/mL at 25 °C[3][5][8]
Flash Point	27 °C (80.6 °F) - closed cup[3]
Solubility in Water	Insoluble[3][5]

### III. Handling and Storage Protocols

Strict adherence to the following procedures is necessary for the safe handling and storage of **1-Chlorohexane**.

#### A. Engineering Controls:

- Handle **1-Chlorohexane** in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[9\]](#)[\[10\]](#)
- All equipment used when handling the product must be grounded to prevent the buildup of electrostatic charge.[\[4\]](#)[\[9\]](#)[\[10\]](#)

#### B. Safe Handling Practices:

- Preparation: Before handling, ensure all required PPE is properly donned and inspected. Have an emergency eyewash station and safety shower readily accessible.
- Dispensing: Use non-sparking tools.[\[9\]](#)[\[10\]](#) Keep the container tightly closed when not in use.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- General Hygiene: Avoid inhalation of vapor or mist.[\[1\]](#) Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[\[1\]](#)

#### C. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Keep the container tightly closed and sealed.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Store below +30°C.[\[5\]](#)[\[6\]](#)[\[9\]](#)
- Keep away from sources of ignition such as heat, sparks, and open flames.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- **1-Chlorohexane** is incompatible with strong oxidizing agents and strong bases.[\[5\]](#)[\[8\]](#)

### IV. Spill and Emergency Procedures

In the event of a spill or exposure, follow these steps immediately.

#### A. Spill Response:

- Evacuate and Isolate: Immediately evacuate the area and isolate the spill.
- Control Ignition Sources: Remove all sources of ignition.[2][4]
- Containment: Prevent the spill from entering drains.[1][2] Contain the spillage using non-combustible absorbent materials like sand, earth, or vermiculite.[2]
- Collection: Collect the absorbed material using clean, non-sparking tools and place it in a suitable, closed container for disposal.[4][11]

#### B. First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[1][2]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[1][2][10]
- Eye Contact: Flush eyes with water as a precaution and consult a physician.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[1][2]

## V. Disposal Plan

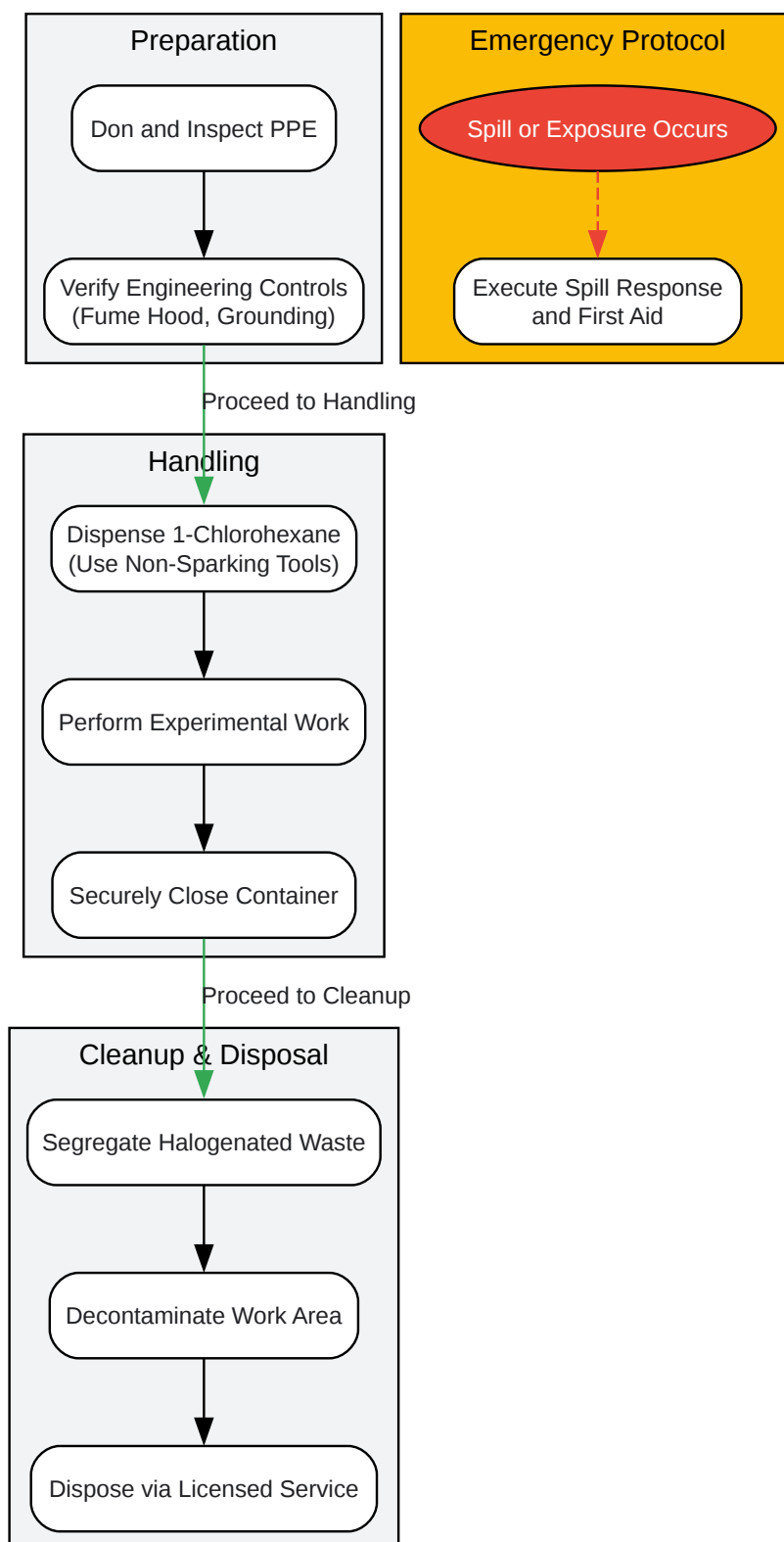
Proper disposal of **1-Chlorohexane** and its contaminated materials is crucial.

- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled container. As a halogenated organic compound, it should be collected in a container specifically for halogenated waste (often designated as container B).[9]
- Disposal Method: Offer the waste to a licensed professional waste disposal company.[1] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber. [1][2]

- Contaminated Packaging: Dispose of contaminated packaging as unused product in the same manner as the chemical itself.<sup>[1][2]</sup>

## VI. Workflow for Handling 1-Chlorohexane

The following diagram illustrates the standard operating procedure for working with **1-Chlorohexane**.



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Caption: Workflow for the safe handling of **1-Chlorohexane**.

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